

5-Azabenzimidazole: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Azabenzimidazole

Cat. No.: B071554

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **5-Azabenzimidazole** (CAS No. 272-97-9). The information herein is intended to supplement, not replace, institutional safety protocols and the detailed information available on the substance's Safety Data Sheet (SDS). Adherence to proper laboratory practices is paramount when working with this and any chemical substance.

Chemical and Physical Properties

5-Azabenzimidazole, also known as 1H-Imidazo[4,5-c]pyridine, is a solid, beige powder.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
CAS Number	272-97-9	[1][2][3]
Molecular Formula	C ₆ H ₅ N ₃	[1][2][3]
Molecular Weight	119.12 g/mol	[2][3]
Appearance	Solid, Beige Powder	[1]
Melting Point	168-172 °C	[1][2]
Density	1.3 ± 0.1 g/cm ³	[1]
Boiling Point	425.1°C at 760 mmHg	[1]
Flash Point	224.4 ± 14.2 °C	[1]
Vapor Pressure	4.85E-07 mmHg at 25°C	[1]

Hazard Identification and Classification

5-Azabenzimidazole is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.

Signal Word: Warning[2]

GHS Pictogram:[2]

- GHS07: Exclamation Mark

Toxicological Data

Comprehensive toxicological data, such as LD50 and LC50 values for **5-Azabenzimidazole**, are not readily available in publicly accessible databases. In the absence of specific data, it is prudent to treat this compound with a high degree of caution, assuming it may be harmful if swallowed, inhaled, or absorbed through the skin. The primary documented hazards are irritation to the skin, eyes, and respiratory system.^[2]

Occupational Exposure Limits

Currently, there are no established Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), for **5-Azabenzimidazole** from major regulatory bodies. In the absence of established limits, exposure should be minimized to the lowest reasonably achievable level through the use of engineering controls, administrative controls, and personal protective equipment.

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling **5-Azabenzimidazole**. The following recommendations are based on the known hazards of the compound.

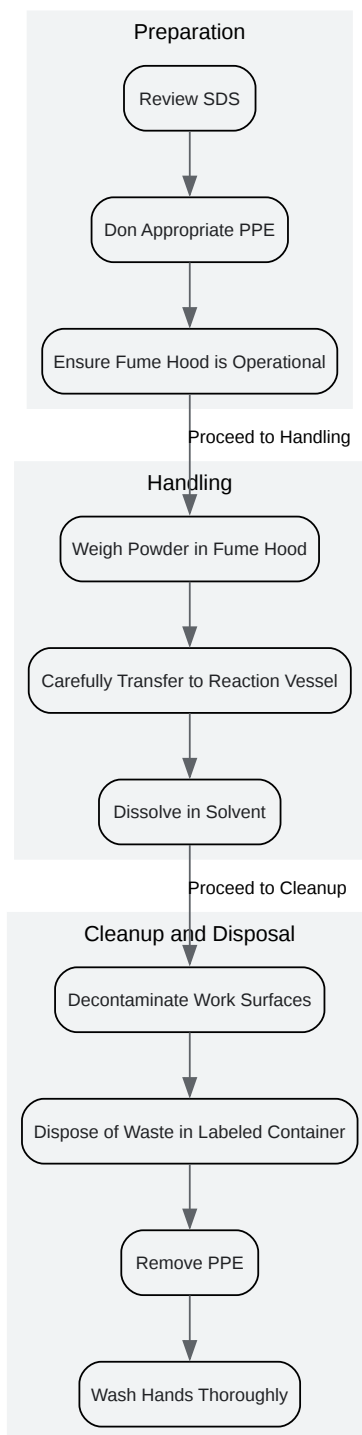
Protection Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves for integrity before each use.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask or higher level of respiratory protection should be used in a well-ventilated area.

Safe Handling and Storage

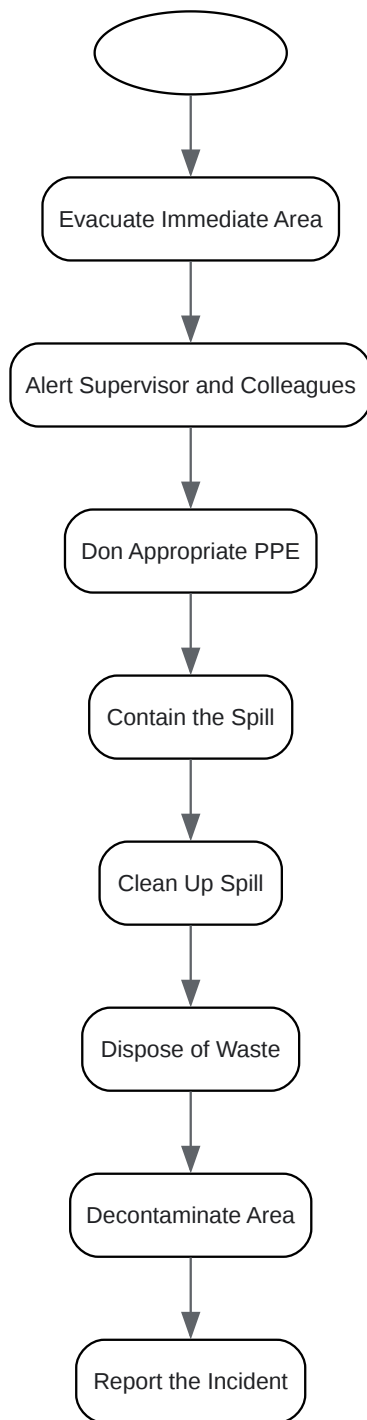
Handling Workflow

The following workflow outlines the key steps for the safe handling of **5-Azabenzimidazole** powder.

Workflow for Safe Handling of 5-Azabenzimidazole Powder



Logical Workflow for 5-Azabenzimidazole Spill Response



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